

Systemic Nematode Control: Application Notes and Protocols for Foliar-Applied Fluensulfone

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Compound of Interest

Compound Name: *Fluensulfone*

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This document provides detailed application notes and experimental protocols for the use of foliar-applied **fluensulfone** for systemic nematode control. The information is synthesized from peer-reviewed research and is intended to guide the design and execution of further studies in this area.

Executive Summary

Fluensulfone, a nematicide from the fluoroalkenyl group, has demonstrated significant systemic activity against root-knot nematodes (*Meloidogyne* spp.) when applied as a foliar spray.[1][2] This method of application presents a potential alternative to soil drenching, offering targeted delivery and potentially reducing the amount of active ingredient released into the soil environment.[2][3] Research indicates that **fluensulfone** is translocated from the leaves to the roots, where it is exuded into the rhizosphere, leading to high mortality of second-stage juveniles (J2) of *M. incognita*. [3]

Crucially, the timing of application is a critical factor for efficacy. Foliar sprays of **fluensulfone** have been shown to be highly effective when applied prior to nematode inoculation, reducing root galling and the number of nematode eggs.[1][2] However, applications made after nematode invasion do not inhibit their development within the roots.[1][2] The protective effect of a pre-inoculation spray has been observed to last for at least 21 days.[1][2]

While effective, foliar application of **fluensulfone** can be phytotoxic to certain plant species. Studies have shown high sensitivity in melon and eggplant, whereas tomato and pepper are more tolerant.[3][4] Therefore, crop-specific tolerance must be evaluated.

The mode of action of **fluensulfone** is distinct from that of organophosphates and carbamates.[5] It appears to induce a slow metabolic insult in nematodes, disrupting lipid homeostasis and leading to the formation of degradative vacuole-like structures.[6] This ultimately affects a wide range of physiological processes, including motility, feeding, and reproduction.[7][8]

Quantitative Data Summary

The following tables summarize the efficacy of foliar-applied **fluensulfone** from various studies.

Table 1: Efficacy of Foliar **Fluensulfone** Application on Pepper (*Capsicum annuum*) against *M. incognita*

Treatment	Application Timing	Galling Index Reduction (%)	Egg Number Reduction (%)	Reference
Fluensulfone (3.0 g/L)	2-7 days before inoculation	80%	73-82%	[1][2]
Oxamyl (3.0 g/L)	Before inoculation	Lower than Fluensulfone	Lower than Fluensulfone	[1][2]
Fenamiphos (3.0 g/L)	Before inoculation	Lower than Fluensulfone	Lower than Fluensulfone	[1][2]

Table 2: Efficacy and Phytotoxicity of Foliar **Fluensulfone** on Various Vegetable Transplants against *M. incognita*

Crop	Fluensulfone Concentration (g a.i./L)	Reduction in Root Gallings	Phytotoxicity	Reference
Tomato	3, 6, 12	Significant	Low to moderate, especially at higher rates	[3][4]
Pepper (various cultivars)	3, 6, 12	Significant	Low	[3]
Eggplant	3, 6, 12	Not specified due to phytotoxicity	High	[3][4]
Melon	3, 6, 12	Not specified due to phytotoxicity	High	[3]
Cucumber	3, 6, 12	No significant reduction	None observed	[4]
Squash	3, 6, 12	No significant reduction	None observed	[4]

Experimental Protocols

Protocol for Evaluating Systemic Efficacy of Foliar-Applied Fluensulfone

This protocol is a composite based on methodologies described in the cited literature.[1][3][4]

Objective: To determine the systemic nematicidal activity of a foliar-applied **fluensulfone** formulation against root-knot nematodes (*Meloidogyne* spp.) on a selected host plant.

Materials:

- Test plants (e.g., pepper, tomato seedlings) at a consistent growth stage.
- *Meloidogyne incognita* second-stage juveniles (J2).
- **Fluensulfone** formulation.

- Backpack or hand-held sprayer calibrated for uniform coverage.
- Pots with sterilized soil mix.
- Growth chamber or greenhouse with controlled environmental conditions.
- Microscope and counting slides for nematode assessment.

Methodology:

- Plant Preparation:
 - Sow seeds of the chosen plant species in pots containing a sterilized soil mixture.
 - Grow the plants in a greenhouse or growth chamber under controlled conditions (e.g., 25-28°C, 16:8h light:dark cycle).
 - Use plants at the 4-6 true leaf stage for the experiment.
- Treatment Application:
 - Prepare aqueous solutions of **fluensulfone** at the desired concentrations (e.g., 3, 6, and 12 g a.i./L).[4] Include a water-only control group.
 - Apply the treatments as a foliar spray until runoff, ensuring complete coverage of all aerial parts of the plants. Use a backpack sprayer calibrated to a specific delivery volume (e.g., 234 L/ha).[4]
 - Allow the foliage to dry completely before any further handling.
- Nematode Inoculation:
 - Two to seven days after the foliar application, inoculate each plant with a suspension of *M. incognita* J2.[2][4]
 - A typical inoculum level is 2,000 J2s per pot, applied to the soil around the base of the plant.[9]

- Experimental Maintenance and Evaluation:
 - Maintain the plants in the greenhouse or growth chamber for 4-6 weeks.[\[9\]](#)
 - At the end of the experimental period, carefully uproot the plants and wash the roots free of soil.
 - Assess the following parameters:
 - Root Galling Index: Score the degree of galling on a scale of 0-10 (0 = no galls, 10 = 100% of roots galled).[\[9\]](#)
 - Nematode Eggs per Root System: Extract and count the number of eggs from the roots.
 - Phytotoxicity: Visually assess any signs of phytotoxicity (e.g., leaf burn, stunting, chlorosis) at regular intervals throughout the experiment.

Protocol for Assessing Root Exudation of Fluensulfone

This protocol is adapted from the methodology described by Franco-Navarro et al. (2025).[\[3\]](#)

Objective: To determine if foliar-applied **fluensulfone** is exuded from the roots into the surrounding environment.

Materials:

- Test plants (e.g., tomato or pepper seedlings).
- **Fluensulfone** formulation.
- Foliar sprayer.
- Pots and sterilized soil.
- M. incognita J2 suspension.
- Beakers or small containers.
- Microscope.

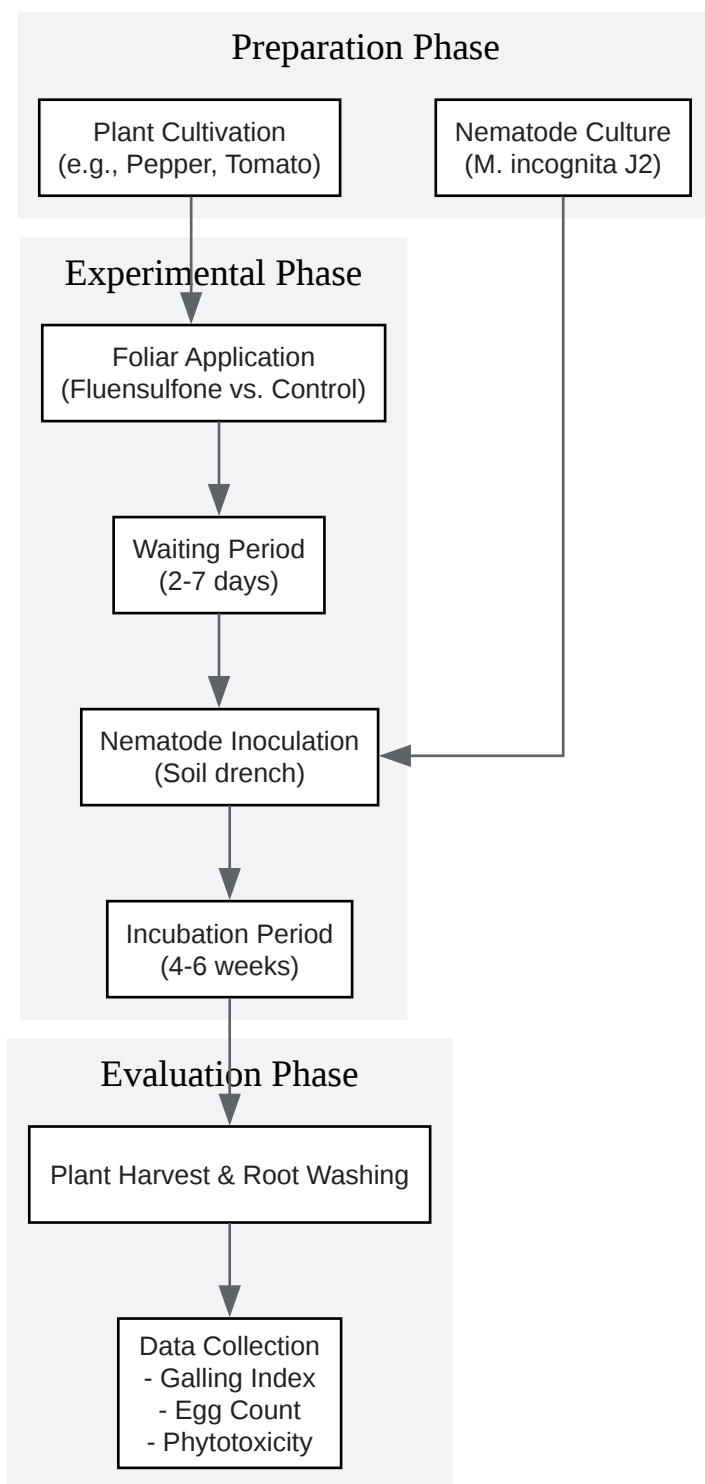
Methodology:

- Plant Treatment:
 - Grow test plants as described in Protocol 3.1.
 - Spray a set of plants with a **fluensulfone** solution (e.g., 3.0 g/L). Spray a control set with water.
- Root Exposure and Nematode Suspension:
 - At specified time intervals after spraying (e.g., 12, 24, 48 hours), carefully remove the treated plants from their pots and gently wash the roots to remove soil.
 - Place the root system of each plant into a beaker containing a known concentration of *M. incognita* J2s in water.
- Mortality Assessment:
 - After a set exposure time (e.g., 24 hours), collect an aliquot of the nematode suspension from each beaker.
 - Observe the nematodes under a microscope and determine the percentage of mortality. Immobile nematodes that do not respond to probing with a fine needle are considered dead.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for evaluating the systemic efficacy of foliar-applied **fluensulfone**.

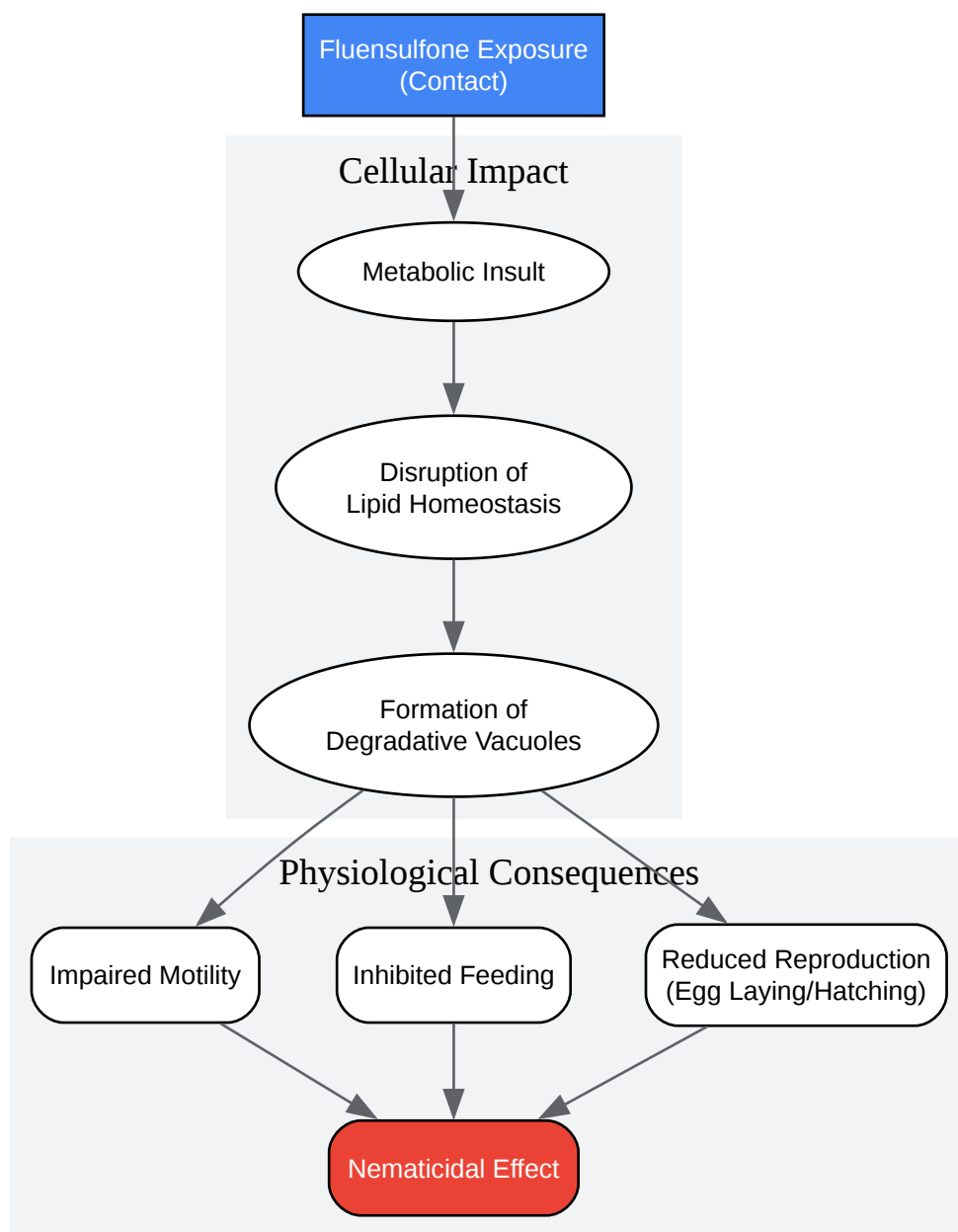


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Experimental workflow for efficacy testing.

Proposed Mode of Action Pathway

This diagram conceptualizes the proposed mode of action of **fluensulfone** in nematodes based on current research. It highlights the progression from exposure to physiological impact.

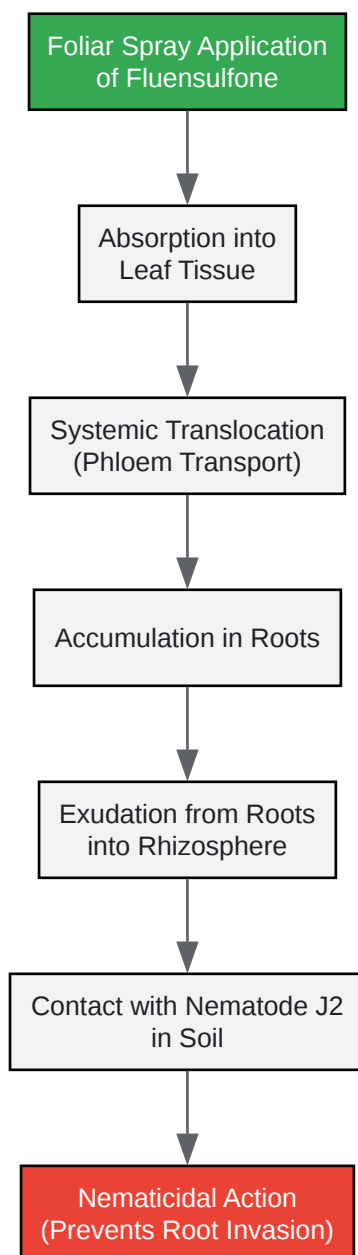


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Conceptual mode of action for **fluensulfone**.

Systemic Translocation and Action Logic

This diagram illustrates the logical flow of **fluensulfone** from foliar application to its action in the rhizosphere.



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Systemic movement and action of **fluensulfone**.

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